Technical Compendium: Molecular Weight and Structural Analysis of C14H14FNO Compounds

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Amino-2-phenylethoxy)-2-fluorobenzene*
Cat. No.:	*B13209551*

Get Quote

Executive Summary

The chemical formula C14H14FNO represents a diverse chemical space of fluorinated, nitrogen-containing organic compounds with a molecular weight of 231.27 g/mol . This specific formula is frequently encountered in medicinal chemistry as a scaffold for kinase inhibitors, monoamine neurotransmitter transporter ligands, and metabolic probes.

This guide provides a rigorous technical analysis of the C14H14FNO chemical space, focusing on the differentiation of structural isomers, synthetic methodologies, and analytical validation. It is designed for researchers requiring precise characterization data for fragment-based drug discovery (FBDD) and forensic analysis.

Cheminformatics & Physical Core

Precise mass spectrometry and elemental analysis are the first lines of defense in compound verification. The values below represent the theoretical baseline for all neutral isomers of C14H14FNO.

Table 1: Physicochemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Technical Note
Molecular Formula	C14H14FNO	Degree of Unsaturation: 8
Average Molecular Weight	231.266 g/mol	Standard atomic weights
Monoisotopic Mass	231.105942 Da	Essential for High-Res MS (HRMS)
[M+H]+ Mass	232.1132 Da	Protonated species in ESI+
Elemental Composition	C (72.71%), H (6.10%), F (8.22%), N (6.06%), O (6.92%)	Combustion analysis baseline
Heavy Atom Count	17	Non-hydrogen atoms

Structural Isomerism & Classification

The C14H14FNO formula allows for distinct pharmacophores. The two most biologically relevant classes are Fluorobenzyl-methoxyanilines (Secondary Amines) and Phenoxy-phenyl-ethylamines (Primary Amines/Ethers).

Class A: N-Benzylanilines (Secondary Amines)[5]

- Representative Compound:N-(4-Fluorobenzyl)-4-methoxyaniline
- CAS: 356531-43-6 (Analogous)
- Structure: A secondary amine linking a fluorophenyl ring and a methoxyphenyl ring via a methylene bridge.
- Relevance: Common intermediate in the synthesis of EGFR and VEGFR kinase inhibitors.

Class B: Phenoxyalkylamines (Primary Amines)

- Representative Compound:2-(4-Fluorophenoxy)-2-phenylethanamine
- Structure: An ether linkage connecting a fluorobenzene to a phenethylamine backbone.
- Relevance: Structural similarity to reuptake inhibitors (e.g., Atomoxetine analogs).

© 2026 BenchChem. All rights reserved.

Synthetic Methodologies

To access these scaffolds, two distinct synthetic pathways are employed. The choice of pathway dictates the impurity profile and required purification steps.

Protocol A: Reductive Amination (Targeting Class A)

Objective: Synthesis of N-(4-Fluorobenzyl)-4-methoxyaniline. Mechanism: Condensation of 4-fluorobenzaldehyde with 4-methoxyaniline to form an imine (Schiff base), followed by in situ reduction.

Step-by-Step Protocol:

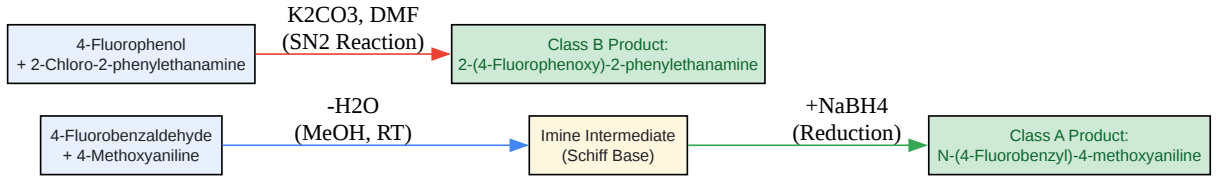
- Imine Formation:
  - Dissolve 4-methoxyaniline (1.0 eq) in anhydrous Methanol (MeOH).
  - Add 4-fluorobenzaldehyde (1.0 eq) dropwise.
  - Observation: Solution typically turns yellow/orange, indicating imine formation.
  - Stir at Room Temperature (RT) for 2 hours.
- Reduction:
  - Cool reaction mixture to 0°C.
  - Add Sodium Borohydride (NaBH4) (1.5 eq) in small portions (Exothermic evolution of H2 gas).
  - Allow to warm to RT and stir for 4 hours.
- Work-up:
  - Quench with saturated NH4Cl solution.
  - Extract with Ethyl Acetate (EtOAc) x3.
  - Wash organic layer with Brine, dry over Na2SO4.

© 2026 BenchChem. All rights reserved.

- Validation:
  - TLC (Hexane:EtOAc 4:1): Product spot will be more polar (lower Rf) than the aldehyde but less polar than the amine starting material.

Protocol B: Williamson Ether Synthesis (Targeting Class B)

Objective: Synthesis of phenoxy-ether scaffolds. Mechanism: SN2 displacement of an alkyl halide by a phenoxide anion.



Click to download full resolution via product page

Figure 1: Divergent synthetic pathways for C14H14FNO isomers. Path A (top) yields secondary amines; Path B (bottom) yields ether-linked primary amines.

Analytical Characterization & Differentiation

Distinguishing between isomers of C14H14FNO requires orthogonal analytical techniques. Mass spectrometry (MS/MS) and NMR are the gold standards.

Mass Spectrometry (ESI-MS/MS)

While both isomers share the parent ion [M+H]+ = 232.11, their fragmentation patterns (CID) are distinct.

- Class A (Benzylamine):
  - Dominant Fragment:m/z 109.04 (4-Fluorobenzyl cation).

© 2026 BenchChem. All rights reserved.

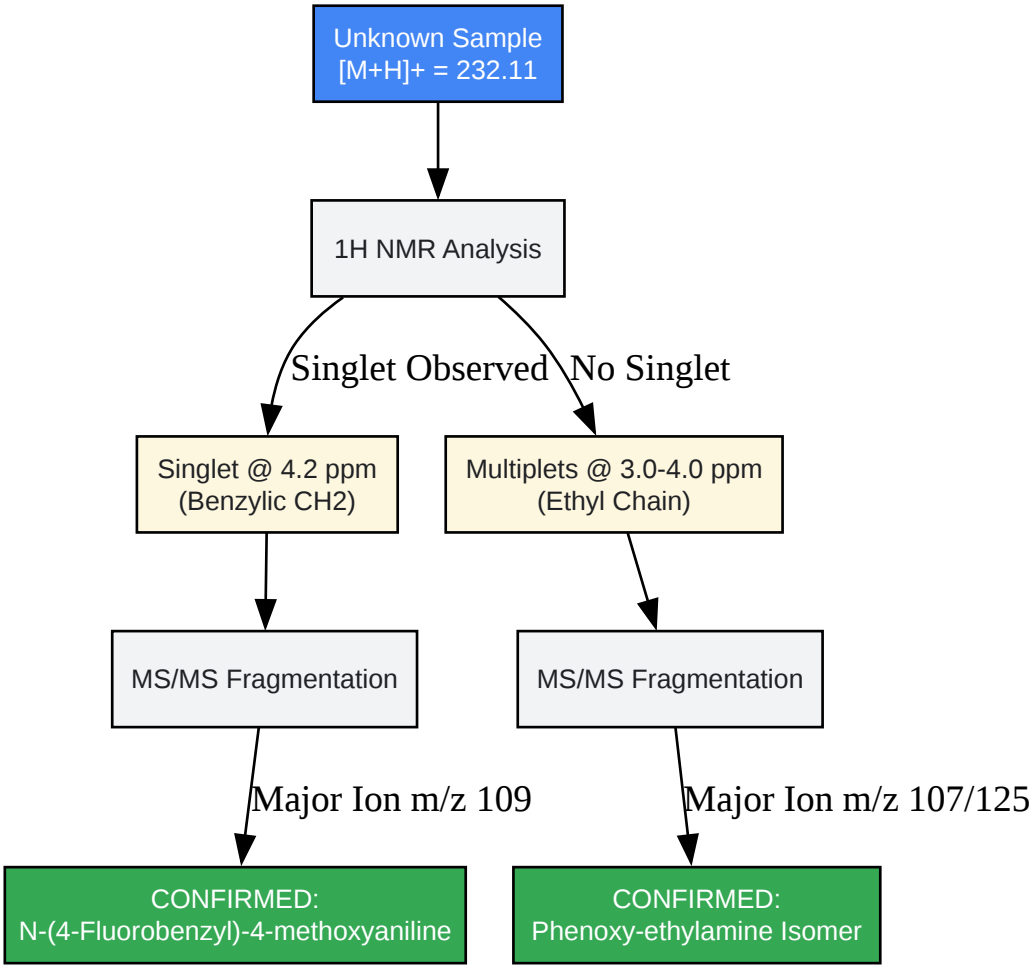
- Mechanism: Inductive cleavage of the C-N bond driven by the stability of the benzyl cation (often rearranging to a tropylium ion).
- Secondary Fragment: m/z 123 (Methoxyaniline radical cation).

- Class B (Phenoxyether):
  - Dominant Fragment:m/z 125 (Loss of phenoxy group) or m/z 107 (Phenoxy radical).
  - Mechanism: Cleavage at the ether oxygen.

Nuclear Magnetic Resonance (1H NMR)

- Class A (Benzylamine):
  - Diagnostic Signal: A sharp singlet (~4.2 ppm) corresponding to the benzylic -CH2- between the nitrogen and the fluorophenyl ring.
- Class B (Phenoxyether):
  - Diagnostic Signal: A triplet (~4.0 ppm) and multiplet corresponding to the ethyl chain (-O-CH2-CH2-N).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Analytical decision tree for the structural elucidation of C14H14FNO isomers.

Biological Relevance

Compounds within the C14H14FNO space are not merely theoretical; they serve as critical fragments in modern drug design.

- Kinase Inhibition: The N-benzylaniline motif is a privileged scaffold. The 4-fluoro substituent mimics the electrostatic properties of a hydroxyl group while preventing metabolic oxidation, a strategy used in optimizing EGFR inhibitors (e.g., Gefitinib analogs).
- Metabolic Stability: The incorporation of fluorine (C-F bond energy ~116 kcal/mol) blocks the P450-mediated hydroxylation that would typically occur at the para-position of the benzyl ring, significantly extending the half-life of the molecule.

© 2026 BenchChem. All rights reserved.

References

- PubChem Compound Summary. (2025). N-(4-Fluorobenzyl)-4-methoxyaniline (CID 964317). National Center for Biotechnology Information. [Link]
- PubChem Compound Summary. (2025). 2-(4-Fluoro-phenoxy)-2-phenyl-ethylamine (CID 55017541). National Center for Biotechnology Information. [Link]
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Journal of Organic Chemistry. [Link]
- Holčapek, M., et al. (2010). Fragmentation mechanisms of protonated benzylamines. Journal of Mass Spectrometry. [Link]

- To cite this document: BenchChem. [Technical Compendium: Molecular Weight and Structural Analysis of C14H14FNO Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13209551/docs#technical-compendium-molecular-weight-and-structural-analysis-of-c14h14fno-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.